

Essential Safety & Disposal Procedures for PI3K-IN-28

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Compound of Interest

Compound Name: PI3K-IN-28

Cat. No.: B12420579

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This guide provides essential safety and logistical information for the proper handling and disposal of **PI3K-IN-28**, a potent inhibitor of phosphoinositide 3-kinase (PI3K) used in laboratory research. The following procedures are based on general safety protocols for handling solid chemical compounds and should be supplemented by the official Safety Data Sheet (SDS) provided by your supplier and institutional guidelines.

Chemical and Physical Properties

For research use only, **PI3K-IN-28** is a solid compound with the following characteristics.^[1] Researchers should handle this compound with care, assuming it may be harmful if ingested and potentially irritating to the skin and eyes.

Property	Data
Chemical Name	PI3K-IN-28
CAS Number	2747100-02-1
Molecular Formula	C ₂₆ H ₁₆ F ₉ N ₃ O ₃ S ₂
Molecular Weight	653.54 g/mol
Physical State	Solid
Storage	Store tightly closed in a dry, cool, and well-ventilated place.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific, validated Safety Data Sheet for **PI3K-IN-28** was not available, general safety precautions for similar research compounds should be strictly followed. The primary hazards include potential harm if swallowed, skin irritation, and eye irritation.

Standard Handling Precautions:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Wear suitable protective clothing, including a lab coat.
- Use chemical-impermeable gloves (e.g., nitrile) that have been inspected prior to use.
- Wear tightly fitting safety goggles with side-shields.
- Wash hands thoroughly after handling.

Step-by-Step Disposal Protocol

Disposal of **PI3K-IN-28** and its containers must be conducted in accordance with all applicable federal, state, and local regulations. This protocol provides a general framework for safe disposal.

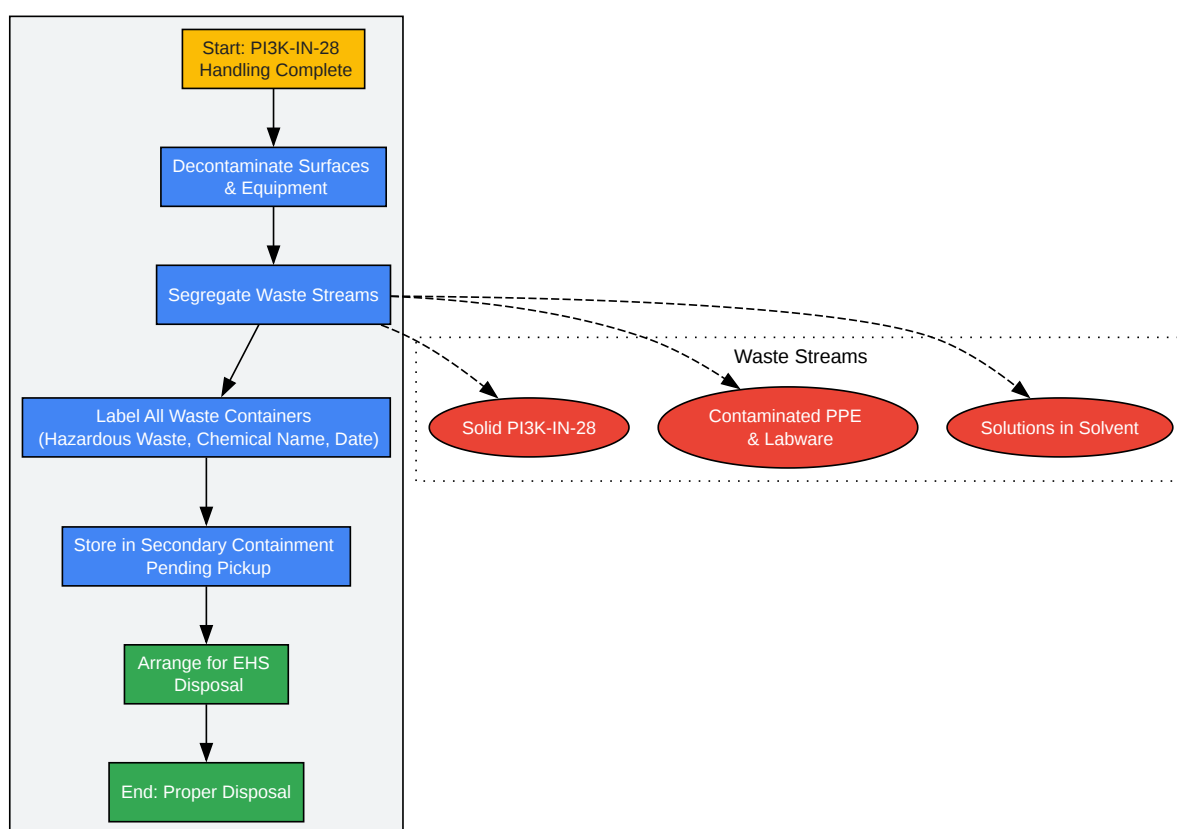
Experimental Protocol: Waste Disposal

- Decontamination:
 - Wipe down all surfaces and equipment that have come into contact with **PI3K-IN-28** using a suitable solvent (e.g., ethanol or isopropanol) and absorbent material.
 - Collect all used absorbent materials as contaminated waste.
- Waste Segregation:

- Solid Waste: Collect unused or waste **PI3K-IN-28** powder in a clearly labeled, sealed container designated for chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Materials: All disposable items, such as gloves, weigh paper, pipette tips, and absorbent pads, that have come into contact with the compound should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- Liquid Waste (if applicable): If **PI3K-IN-28** has been dissolved in a solvent, this solution must be collected in a labeled, sealed container for liquid chemical waste. The solvent will influence the specific disposal route.
- Container Labeling:
 - Label all waste containers clearly with "Hazardous Waste," the full chemical name "**PI3K-IN-28**," the approximate amount of waste, and the date.
- Storage Pending Disposal:
 - Store sealed waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection by trained EHS personnel.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's certified EHS department or a licensed chemical waste disposal contractor.^{[1][2]} Never dispose of **PI3K-IN-28** down the drain or in regular trash.^{[1][2]}

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PI3K-IN-28** and associated materials.



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Caption: Disposal workflow for **PI3K-IN-28**.

Disclaimer: This information is intended for guidance purposes only for research professionals. The user is solely responsible for ensuring compliance with all applicable safety and

environmental regulations. Always consult the substance-specific Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) office for definitive procedures.

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References

- 1. targetmol.com [targetmol.com]
- 2. targetmol.com [targetmol.com]
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